

The Sesquiterpene Widdrol: A Comprehensive Physicochemical and Biological Profile

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Compound of Interest

Compound Name: Widdrol

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Abstract: **Widdrol**, a naturally occurring sesquiterpene alcohol, has garnered significant attention within the scientific community for its diverse biological activities, including notable anticancer, anti-angiogenic, and antifungal properties.[1][2][3] This technical guide provides an in-depth overview of the physicochemical characteristics of **Widdrol**, its spectroscopic signature, and a detailed examination of its molecular mechanisms of action. Experimental protocols for its extraction and for key biological assays are presented, alongside visualizations of its implicated signaling pathways, to support further research and drug development efforts.

Chemical Identity and Physicochemical Properties

Widdrol is a bicyclic sesquiterpenoid with the chemical formula $C_{15}H_{26}O$. [4][5][6] It is a colorless solid at room temperature and is soluble in alcohol, with limited solubility in water. [4] Its key identifiers and physicochemical properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	(7S,9aS)-4,4,7,9a-tetramethyl-1,2,3,6,8,9-hexahydrobenzo[7]annulen-7-ol	[6]
CAS Number	6892-80-4	[5][6]
Molecular Formula	C15H26O	[4][5]
Molecular Weight	222.37 g/mol	[5][6]
Appearance	Colorless solid (estimated)	[4]
Melting Point	98.00 °C	[4]
Boiling Point	303.00 to 304.00 °C at 760.00 mm Hg	[4]
Water Solubility	7.927 mg/L at 25 °C (estimated)	[4]
logP (o/w)	4.1 - 4.593 (estimated)	[4][5]
Vapor Pressure	0.000088 mmHg at 25.00 °C (estimated)	[4]

Spectroscopic Characterization

The structural elucidation of **Widdrol** relies on a combination of spectroscopic techniques that provide detailed information about its atomic composition and connectivity.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹³C NMR spectroscopy is instrumental in determining the number and chemical environment of the carbon atoms within the molecule.[6] ¹H NMR provides information on the hydrogen atoms, their connectivity, and stereochemical relationships.[8]
- Mass Spectrometry (MS): Gas Chromatography-Mass Spectrometry (GC-MS) is used to determine the molecular weight of **Widdrol** (222.37 g/mol) and to analyze its fragmentation

pattern, which offers clues about its structure.[6] The molecular ion peak (M⁺) would be observed at m/z 222.

- Infrared (IR) Spectroscopy: The IR spectrum of **Widdrol** would exhibit characteristic absorption bands corresponding to its functional groups. A broad band in the region of 3200-3600 cm⁻¹ is indicative of the O-H stretching vibration of the alcohol group. Absorptions in the 2850-3000 cm⁻¹ region correspond to C-H stretching vibrations of alkane groups.

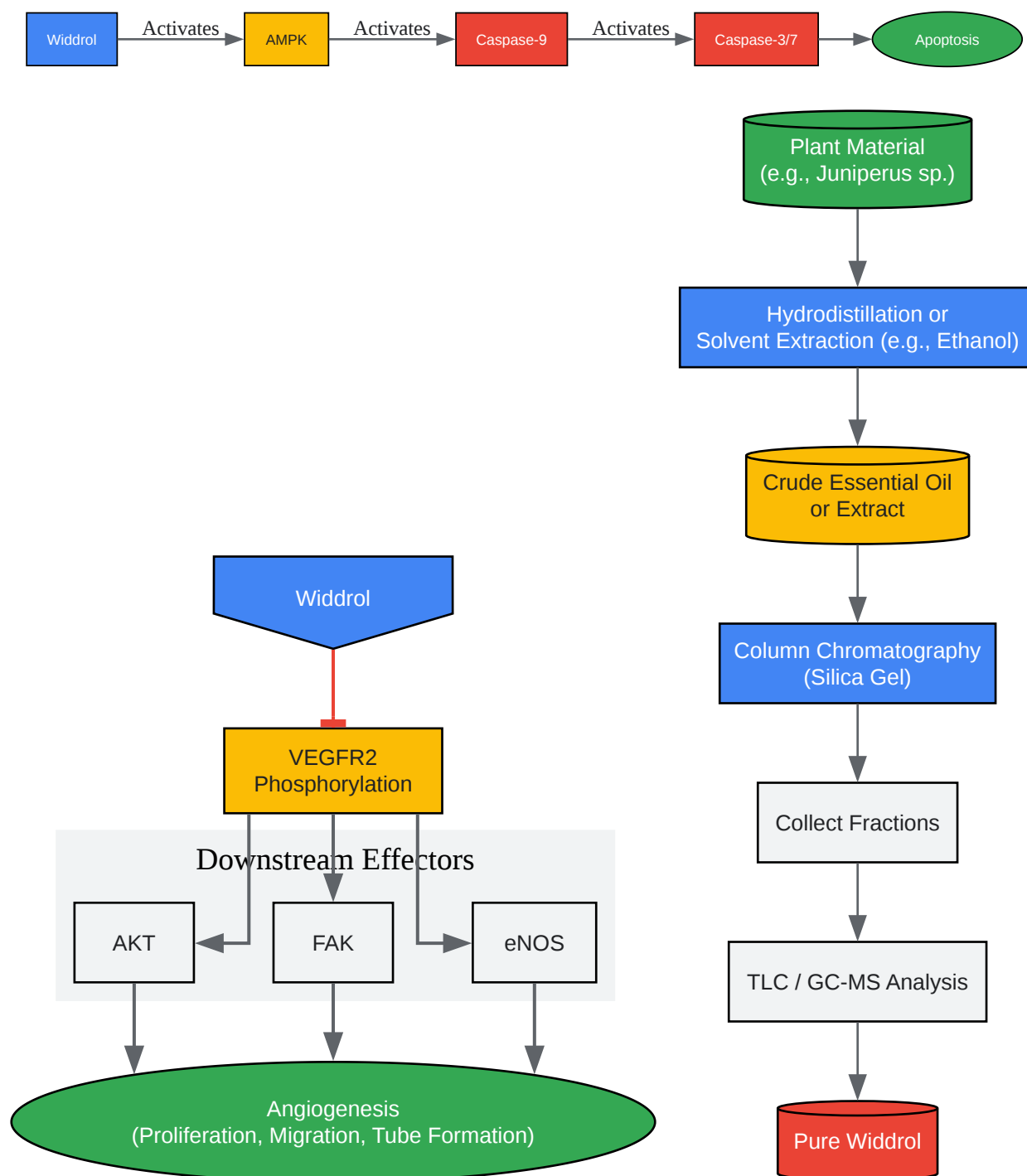
Biological Activities and Molecular Mechanisms

Widdrol has been shown to exhibit potent biological effects, particularly in the context of cancer biology. Its mechanisms of action involve the modulation of key cellular signaling pathways.

Anticancer Activity via AMPK Activation

Widdrol induces apoptosis (programmed cell death) in colon cancer cells by activating AMP-activated protein kinase (AMPK), a critical cellular energy sensor.[1][9] Activation of AMPK can trigger a cascade of events leading to cell cycle arrest and apoptosis.

- Mechanism: **Widdrol** treatment leads to the phosphorylation and activation of AMPK.[9] This activation is associated with the subsequent activation of caspases, including caspase-3/7 and caspase-9, which are key executioners of apoptosis.[9] The inhibition of AMPK has been shown to reverse the growth-inhibitory effects of **Widdrol**. [9]



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